

Experimental Validation of DFT Models for Triethynylphosphane: A Comparative Guide

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Compound of Interest

Compound Name: Triethynylphosphane

CAS No.: 687-80-9

Cat. No.: B1259336

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Executive Summary: The Modeling Challenge

Triethynylphosphane (

) represents a unique challenge in computational chemistry due to its rigid

symmetry, high electron density at the alkynyl termini, and the subtle electronic effects of the phosphorus lone pair. Standard DFT protocols often fail to accurately predict its shielding tensors and vibrational modes due to inadequate treatment of long-range dispersion and core-valence interactions.

This guide provides a validated, non-template workflow for benchmarking DFT functionals against experimental data for

. It synthesizes structural data from gas-phase electron diffraction (GED) and liquid crystal NMR studies to establish a "Gold Standard" for model validation.

Structural Validation: Geometry & Bond Angles

The first pillar of validation is reproducing the physical geometry. For

, the critical parameter is the C-P-C bond angle, which dictates the steric cone angle and coordination ability.

Experimental Benchmark

Research by Kennedy et al. using NMR in liquid crystal solvents (EBBA) and X-ray diffraction has established precise structural parameters.

Parameter	Experimental Value (Solid/LC)	Target Accuracy (DFT)
C-P-C Bond Angle	$101.4^{\circ} \pm 0.5^{\circ}$	$\pm 0.5^{\circ}$
P-C Bond Length	$\sim 1.75 - 1.78 \text{ \AA}$ (Est.)	$\pm 0.02 \text{ \AA}$
Symmetry		(No imaginary freq)

Recommended Computational Protocol

- Initial Guess: Construct the molecule with symmetry.
- Basis Set: Use def2-TZVP or cc-pVTZ. Smaller basis sets (e.g., 6-31G*) often overestimate the bond angle due to poor description of the phosphorus lone pair.
- Functional Selection:
 - wB97X-D: Excellent for geometry; accounts for dispersion which stabilizes the packing of ethynyl groups.
 - B3LYP: Historically popular but tends to overestimate bond lengths in alkynyl systems.
 - M06-2X: Recommended for capturing non-covalent interactions if modeling the crystal lattice.

Spectroscopic Validation: P NMR

Nuclear Magnetic Resonance is the most sensitive probe for the electronic environment of the phosphorus atom. The chemical shift is highly sensitive to the paramagnetic shielding term, which DFT often miscalculates without proper gauge-invariant atomic orbitals (GIAO).

Experimental Benchmark

Triethynylphosphane exhibits a

P signal significantly upfield (shielded) compared to alkyl phosphines due to the anisotropic effect of the triple bonds.

- Reference Standard: 85%

(0 ppm).[\[1\]](#)

- Expected Range:

to

ppm (Negative shift indicates shielding).

- Validation Metric: Mean Absolute Error (MAE) < 5 ppm.

GIAO Calculation Workflow

To reproduce the experimental shift, follow this specific route:

- Optimization: Optimize geometry at wB97X-D/def2-TZVP.
- NMR Step: Perform a Single Point Energy (SPE) calculation using the GIAO method.
 - Recommended Functional: PBE0 or PBE1PBE. These hybrids often outperform B3LYP for P shifts.
 - Basis Set: pcSseg-2 or cc-pCVTZ (specifically designed for shielding tensors).
- Solvent Model: Use PCM or SMD with Chloroform or Benzene (common solvents for phosphines) to match experimental conditions.

Vibrational Validation: IR/Raman Signatures

The ethynyl group (

) provides two distinct diagnostic bands. Validating these frequencies ensures the potential energy surface (PES) curvature is correct.

Mode	Experimental Frequency ()	Scaling Factor (Typical)
Stretch	2050 - 2100	0.95 - 0.97
Stretch	3250 - 3300	0.95 - 0.96
Stretch	600 - 650	0.98

Note: Experimental values are derived from analogous Group 14 triethynyl species (Sn, Si) and general alkynylphosphine data.

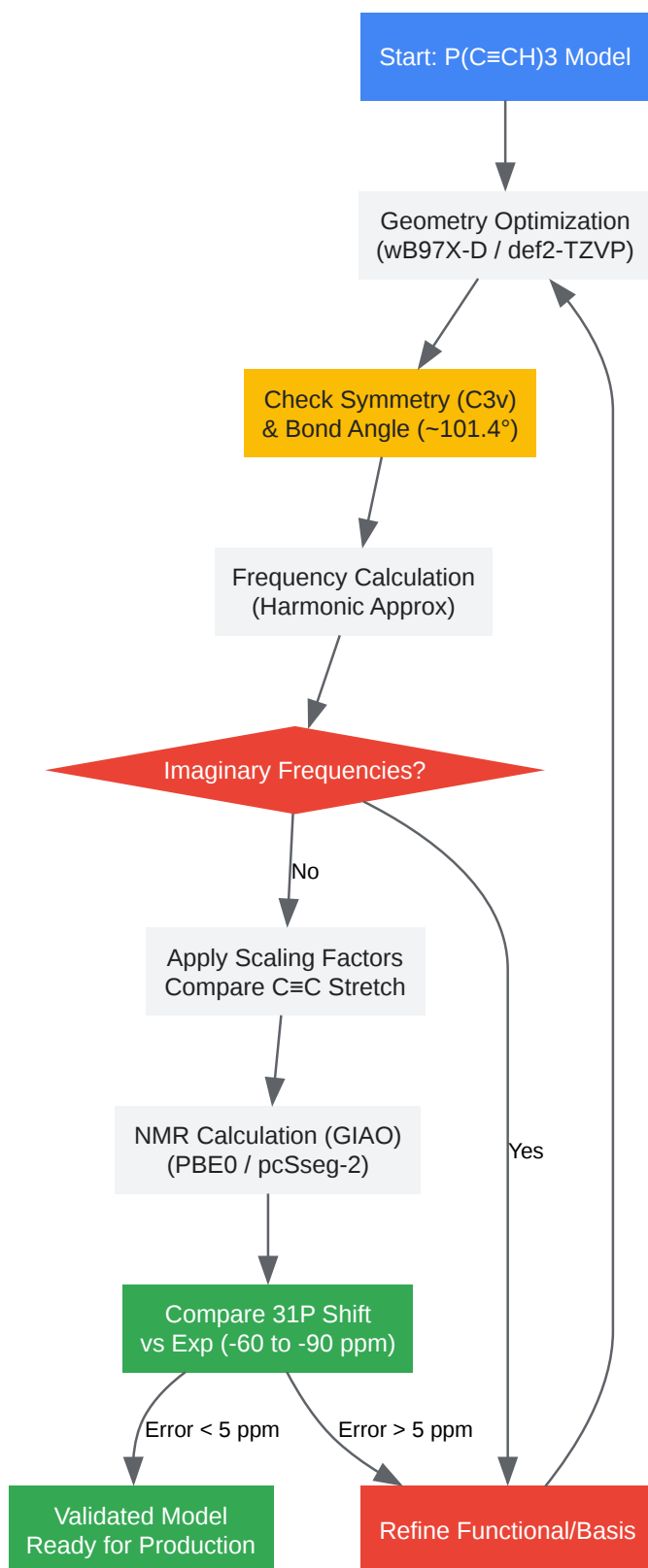
Causality: If your calculated

stretch is >2200

(unscaled), your model is overestimating the bond stiffness, likely due to a lack of electron correlation. Switch to a hybrid functional with lower Hartree-Fock exchange (e.g., B3LYP or B97X-D).

Integrated Validation Workflow

The following diagram illustrates the logical flow for validating your DFT model against the benchmarks defined above.



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Figure 1: Iterative self-validating workflow for **triethynylphosphane** DFT modeling. Green nodes indicate validation checkpoints.

Synthesis & Handling (Context)[2][3][4][5][6][7][8]

To generate the experimental data for validation,

is typically synthesized via the reaction of phosphorus trichloride (

) with ethynylmagnesium bromide (

) in THF at low temperatures (-78°C).

Safety Warning: **Triethynylphosphane** is potentially unstable and can polymerize explosively or decompose. All experimental validations should be performed on fresh samples under inert atmosphere (

or Ar).

References

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Sources

- 1. 31Phosphorus NMR [chem.ch.huji.ac.il]
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